

Application Notes and Protocols for Utilizing PidPort in Oncology Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for leveraging **Medmain's** PidPort, an AI-powered digital pathology platform, in oncology research. The platform facilitates the storage, viewing, sharing, and AI-based analysis of whole slide images (WSI) of pathological specimens, offering a powerful tool for cancer research and drug development.^{[1][2][3]}

Introduction to PidPort in Oncology Research

PidPort is a cloud-based digital pathology solution designed to support pathologists and researchers by providing a suite of tools for efficient and collaborative analysis of pathological images.^[4] Its core functionalities relevant to oncology research include:

- **Centralized Cloud Storage:** Securely store, manage, and access large volumes of digital slide data from anywhere, eliminating the logistical challenges of physical slide management.^{[2][3]}

- High-Speed Whole Slide Image Viewer: A user-friendly interface for smooth and detailed examination of histopathology slides.[3]
- AI-Powered Image Analysis: Utilizes deep learning algorithms to assist in the detection and classification of various cancers, including but not limited to prostate, urothelial, and skin cancers.[1][5][6]
- Collaborative Tools: Features for commenting, annotating, and sharing slides facilitate seamless collaboration among research teams and with external partners.[3]

Key Applications in Oncology Research

PidPort can be instrumental in various stages of oncology research, from basic research to clinical trials.

- Quantitative Biomarker Analysis: The platform's AI capabilities can be trained to quantify the expression of protein biomarkers (e.g., from immunohistochemistry-stained slides) and other histological features. This quantitative data is crucial for understanding tumor biology and stratifying patient populations.[7][8][9]
- Tumor Microenvironment (TME) Analysis: Researchers can utilize PidPort to analyze the spatial relationships between different cell types within the TME, providing insights into immune infiltration and other critical aspects of cancer progression.
- High-Throughput Screening: The digital nature of the platform allows for the efficient analysis of large numbers of slides, making it suitable for screening studies in drug discovery and development.
- Standardization and Reproducibility: By automating parts of the analysis process, PidPort can help reduce inter-observer variability and improve the reproducibility of research findings.[10]

Experimental Protocols

While specific protocols may vary depending on the research question and sample type, the following provides a general framework for using PidPort in an oncology research project.

Protocol 1: Digitization and Upload of Histopathology Slides

This protocol outlines the initial step of converting glass slides into a digital format compatible with PidPort.

Objective: To create high-resolution whole slide images (WSI) for analysis in PidPort.

Materials:

- Glass slides with stained tissue sections (e.g., H&E, IHC)
- A whole slide scanner (compatible formats include JPEG, TIFF, SVS (Leica), and NDPI (Hamamatsu))[11]
- A computer with a stable internet connection
- PidPort account credentials

Procedure:

- Slide Preparation: Ensure slides are clean and properly labeled.
- Scanning:
 - Follow the manufacturer's instructions for the whole slide scanner.
 - Select the appropriate scanning resolution (e.g., 20x or 40x magnification) based on the research requirements.
 - Save the scanned images in a compatible format.[11]
- Logging into PidPort: Access the PidPort platform via a web browser and log in with your credentials.
- Uploading WSI:
 - Navigate to the upload section of the platform.

- Select the WSI files to be uploaded. PidPort offers a bulk upload function for efficiency.[\[3\]](#)
- Enter relevant case information and metadata for each slide to ensure proper organization and searchability.

Protocol 2: AI-Assisted Tumor Detection and Classification (Example: Prostate Cancer)

This protocol describes the use of PidPort's AI capabilities for the analysis of prostate cancer specimens. **Medmain** has developed and published research on an AI model for classifying prostate cancer in transurethral resection and core needle biopsy specimens.[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective: To utilize PidPort's AI to identify and classify cancerous regions in prostate tissue WSI.

Materials:

- Digitized WSI of prostate tissue uploaded to PidPort.
- PidPort's prostate cancer analysis AI module.

Procedure:

- Select WSI: From your PidPort library, select the prostate tissue WSI you wish to analyze.
- Initiate AI Analysis:
 - Access the AI analysis tools within the PidPort interface.
 - Select the appropriate AI model for prostate cancer analysis.
- Review AI Results:
 - The AI will process the WSI and highlight regions suspected of being cancerous.
 - The platform may provide a classification of the tumor grade (e.g., based on the Gleason grading system).

- Carefully review the AI-generated annotations and classifications. The high-speed viewer allows for detailed examination of the highlighted areas.
- Annotation and Collaboration:
 - Use PidPort's annotation tools to add your own comments, measurements, or drawings to the WSI.^[3]
 - Share the analyzed slides with collaborators for second opinions or further discussion using the platform's sharing features.

Quantitative Data Presentation

The quantitative outputs from PidPort's AI analysis can be summarized in tables for easy comparison and further statistical analysis.

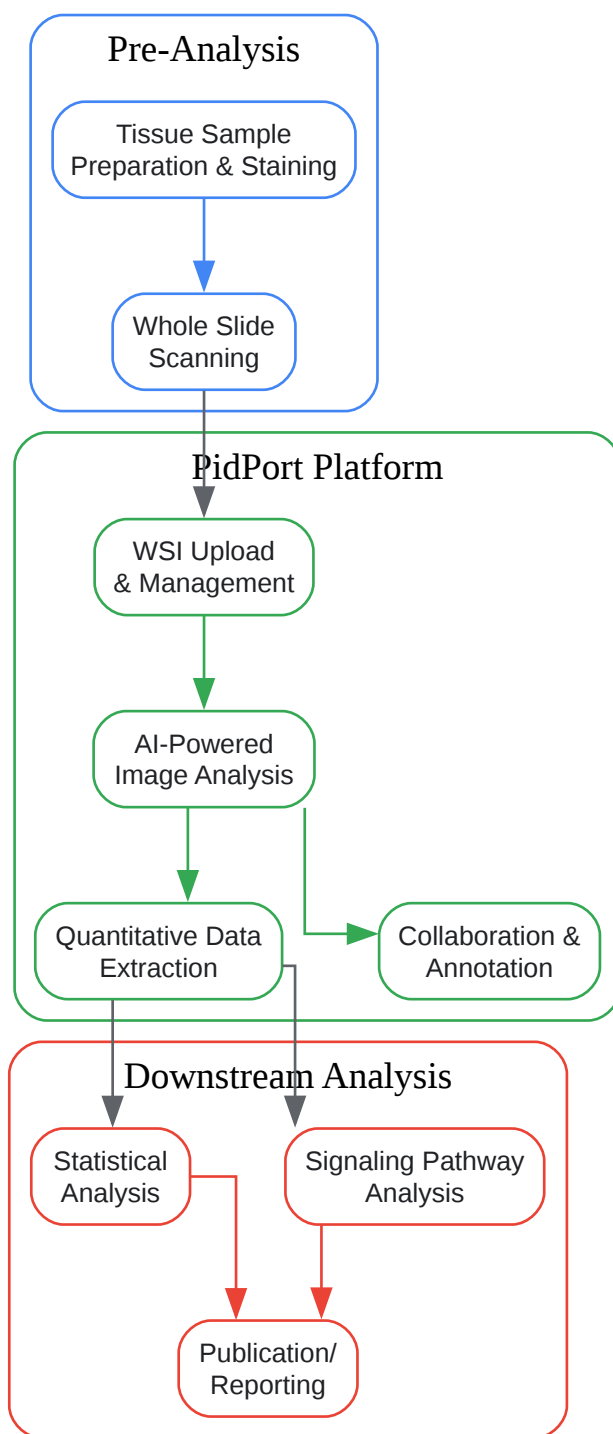
Case ID	WSI File Name	Total Tissue Area (mm ²)	Tumor Area (mm ²)	% Tumor Area	AI-Predicted Gleason Grade
PCa-001	slide_001.svs	15.2	4.8	31.6%	3+4=7
PCa-002	slide_002.svs	12.5	2.1	16.8%	3+3=6
PCa-003	slide_003.svs	18.9	7.3	38.6%	4+5=9

Table 1: Example of quantitative data output from AI-assisted analysis of prostate cancer WSI.

Visualization of Workflows and Signaling Pathways

Experimental Workflow

The following diagram illustrates a typical workflow for using PidPort in oncology research, from sample preparation to data analysis.



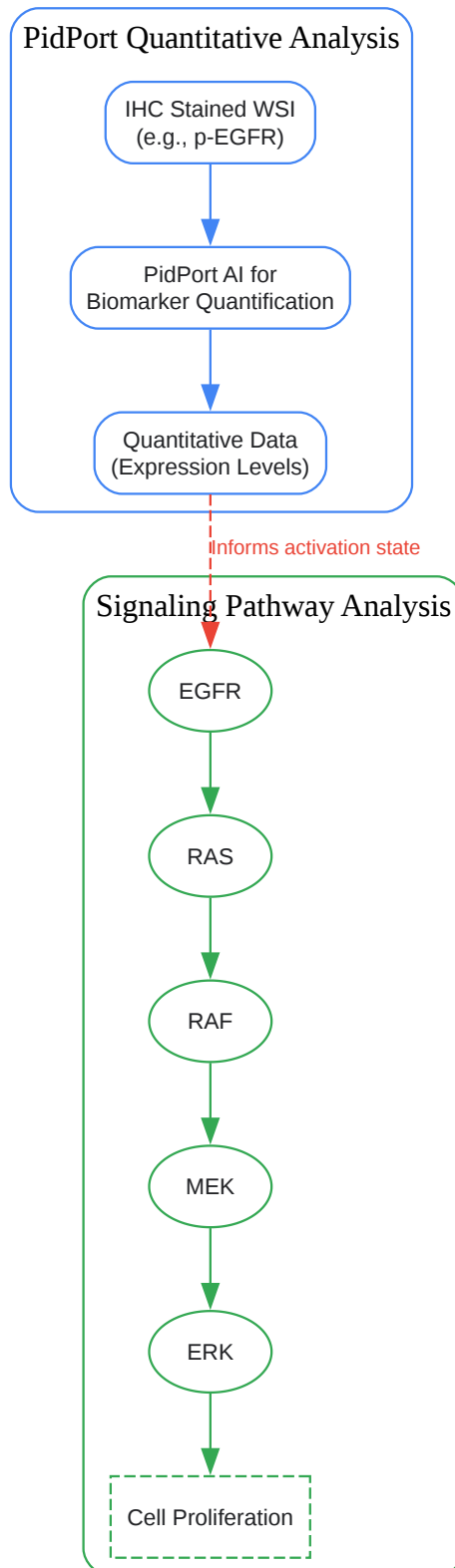
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Caption: General workflow for oncology research using the PidPort platform.

Linking Quantitative Data to Signaling Pathway Analysis

PidPort's primary function is not direct signaling pathway analysis. However, the quantitative data it generates on biomarker expression can be a critical input for such analyses. For example, quantifying the expression of key proteins in a specific cancer-related pathway can help researchers understand its activation state.

The following diagram illustrates this logical relationship.



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Caption: Linking PidPort's quantitative output to signaling pathway analysis.

Conclusion

PidPort offers a powerful and versatile platform for oncology researchers, streamlining workflows, enabling robust quantitative analysis, and fostering collaboration. By integrating digital pathology and AI into the research pipeline, scientists and drug development professionals can accelerate the pace of discovery and contribute to the advancement of personalized medicine in oncology. For more detailed information on specific AI models and their performance, researchers are encouraged to consult the peer-reviewed publications by **Medmain Inc.**^{[1][5]}

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